Structure-Activity Relationship (SAR) of Fluorinated Phenylalanines

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Compound of Interest

Compound Name:	*4-(3,4-Difluorophenyl)butan-1-amine*
CAS No.:	*1216231-74-1*
Cat. No.:	*B1427175*

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Executive Summary

In peptide engineering and medicinal chemistry, the "Fluorine Effect" is a critical tool for modulating pharmacokinetics without drastically altering steric bulk. This guide compares the structure-activity relationships (SAR) of native Phenylalanine (Phe) against its fluorinated analogues: Monofluorinated Phenylalanines (e.g., 4-F-Phe) and Pentafluorophenylalanine (

-Phe).

While often grouped together, these modifications serve distinct mechanistic purposes:

- 4-F-Phe: Primarily used to block metabolic soft spots (CYP450 hydroxylation) while mimicking the steric footprint of native Phe.
- -Phe: Induces a complete inversion of the aromatic quadrupole moment, enabling unique supramolecular interactions (phenyl-perfluorophenyl stacking) and significantly altering proteolytic stability.

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Part 1: Physicochemical Profiling & Electronic Tuning

The substitution of Hydrogen (H) with Fluorine (F) on the phenyl ring fundamentally alters the electronic distribution while maintaining a similar steric profile. This section quantifies these differences.

The Quadrupole Inversion

The most profound SAR difference arises from the quadrupole moment (

).

- Native Phe: Electron-rich

  -cloud above/below the ring.

  B (Buckingham).

- -Phe: The high electronegativity of five fluorine atoms pulls electron density away from the ring center.

  B.[1]

This inversion allows

-Phe to stack face-to-face with native Phe (electrostatic attraction), whereas native Phe pairs typically adopt an edge-to-face (T-shaped) geometry to minimize repulsion.

Comparative Physicochemical Data

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Property	L-Phenylalanine (Phe)	4-Fluoro-L-Phe (4-F-Phe)	Pentafluoro-L-Phe (-Phe)	SAR Implication
Van der Waals Radius	1.20 Å (H)	1.47 Å (F)	~5.0 Å (Ring diameter)	F is a steric mimic of H; minimal perturbation to binding pockets.
LogP (Lipophilicity)	-1.38	-1.1 (More Lipophilic)	~0.5 (Highly Lipophilic)	Fluorination drives burial into hydrophobic cores, stabilizing folded states.
Quadrupole ( )	Negative (-8.5 B)	Negative (Reduced magnitude)	Positive (+9.5 B)	-Phe enables "zipper-like" orthogonal stacking interactions.
pKa ( )	9.13	9.05	8.50	Electron-withdrawing F lowers pKa of the N-terminus/neighboring residues.
C-X Bond Energy	98 kcal/mol (C-H)	116 kcal/mol (C-F)	116 kcal/mol (C-F)	C-F bond is metabolically inert to oxidative cleavage.

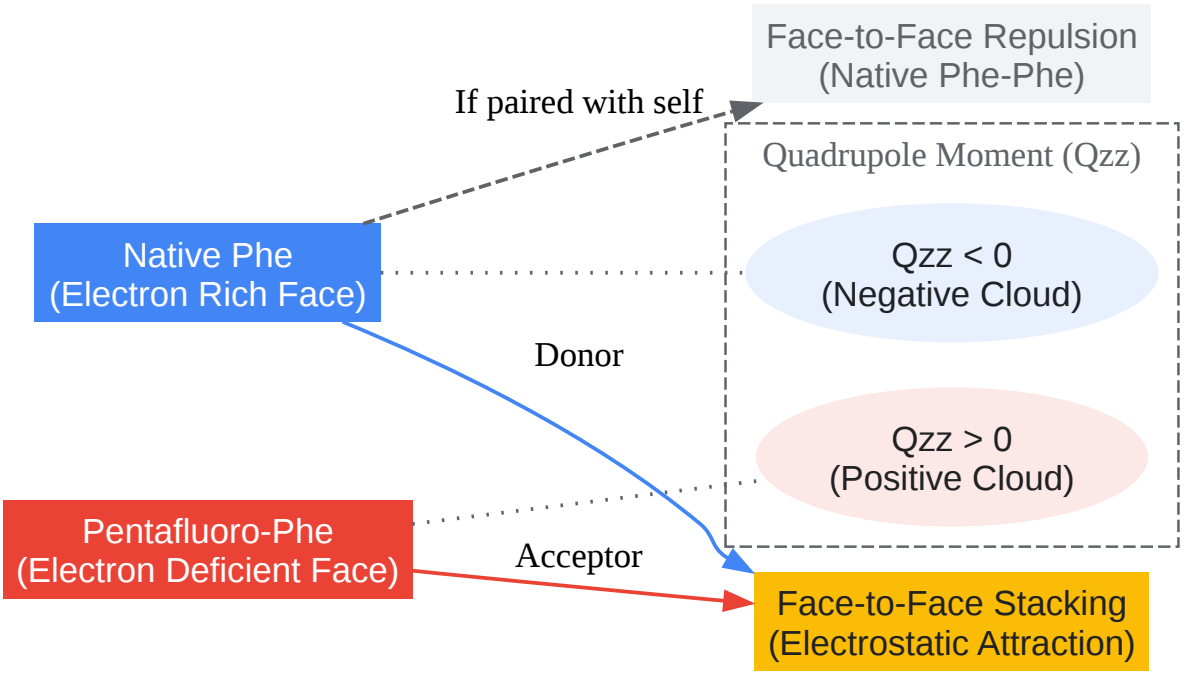
Part 2: Mechanisms of Interaction (Visualized)

To understand how these residues behave in a binding pocket, we must visualize the electronic landscape. The following diagram illustrates the "Quadrupole Inversion" mechanism that drives

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the unique stability of

-Phe containing peptides.



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Figure 1: Mechanism of Quadrupole Inversion. Native Phe (negative potential) repels itself face-to-face, while

-Phe (positive potential) attracts Native Phe, creating stable supramolecular motifs.

Part 3: Impact on Stability (Proteolytic & Metabolic)

Proteolytic Stability (Chymotrypsin Challenge)

A common misconception is that any fluorination improves proteolytic stability. This is factually incorrect.

- 4-F-Phe: Often shows comparable or faster degradation than native Phe. Chymotrypsin's S1 pocket is large and hydrophobic; 4-F-Phe fits perfectly, and the electron withdrawal can sometimes activate the backbone amide for hydrolysis [1].

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- -Phe: significantly enhances stability.[2] The bulky, electron-deficient ring often disrupts the catalytic triad geometry or creates steric clashes within the S1 sub-site, rendering the peptide resistant to cleavage.

Metabolic Stability (CYP450)

- Mechanism: Cytochrome P450 enzymes typically oxidize aromatic rings at the para position (formation of Tyrosine).
- Solution: Incorporating 4-F-Phe blocks this specific site. The C-F bond (116 kcal/mol) is too strong for the enzyme to cleave, extending the biological half-life (

) of the drug [2].

Part 4: Experimental Protocol - Comparative Stability Assay

To validate the SAR claims above, researchers must perform a controlled enzymatic challenge. Below is a self-validating workflow for comparing Phe vs. F-Phe analogues.

Protocol: Chymotrypsin Digestion Kinetics

Objective: Determine the half-life (

) of fluorinated analogues relative to a native control.

- Substrate Preparation:
  - Synthesize model peptides (e.g., Ac-Ala-Ala-X-Ala-Ala-NH2) where X = Phe, 4-F-Phe, or

    -Phe.
  - Dissolve to 1 mM in Tris-HCl buffer (pH 7.8, 10 mM CaCl2). Note: CaCl2 is essential for Chymotrypsin structural stability.
- Enzyme Activation:
  - Prepare

-Chymotrypsin stock (0.1 mg/mL) in 1 mM HCl.

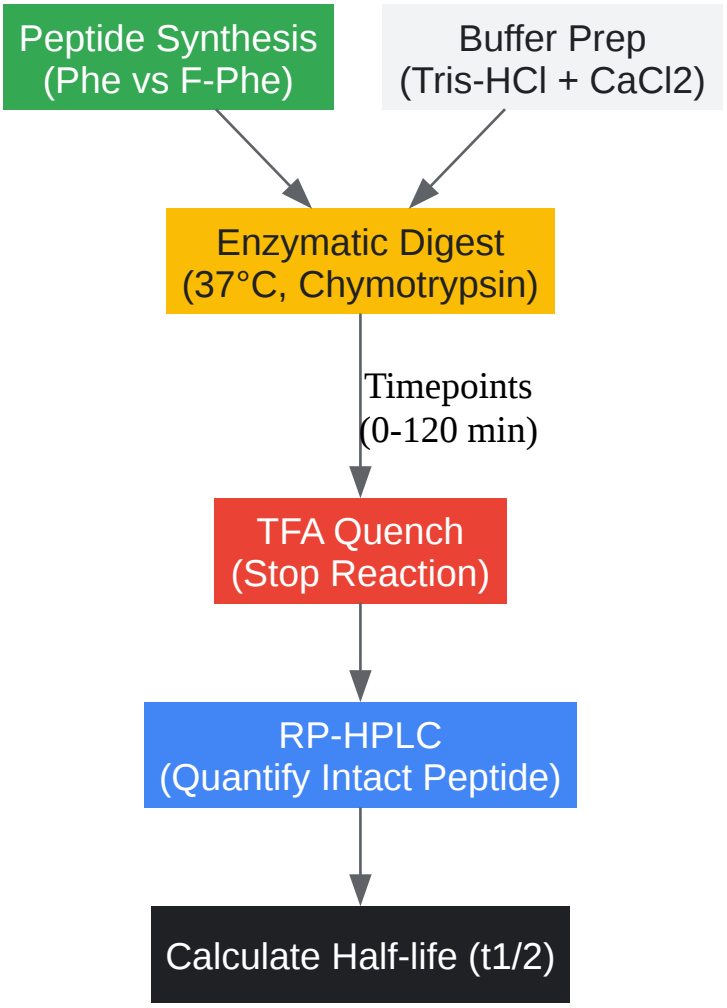
- Reaction Initiation:
  - Add enzyme to substrate solution (Ratio 1:100 w/w). Incubate at 37°C.
- Quenching & Sampling:
  - At

    min, remove 50 µL aliquots.
  - CRITICAL: Quench immediately with 50 µL of 1% TFA/50% Acetonitrile. This stops the reaction and precipitates the enzyme.
- Quantification:
  - Analyze via RP-HPLC (C18 column). Monitor depletion of the intact peptide peak (220 nm).
- Data Analysis:
  - Fit the peak area vs. time to a pseudo-first-order decay equation:

    .

Workflow Diagram

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Figure 2: Step-by-step workflow for assessing proteolytic stability of fluorinated peptides.

References

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